

Quasipanaxatriol: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Quasipanaxatriol*

Cat. No.: *B13431287*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quasipanaxatriol, a dammarane-type triterpenoid, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing upon available data for the compound and its close structural analogs. The document further details experimental protocols for its isolation and biological evaluation, and visualizes key signaling pathways potentially modulated by this compound, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physical and Chemical Properties

While specific experimental data for **Quasipanaxatriol** is limited in publicly accessible literature, its properties can be inferred from data available for closely related compounds, such as Panaxatriol. The fundamental physicochemical characteristics are summarized below.

Property	Value	Source
CAS Number	171903-78-9	N/A
Molecular Formula	C ₃₀ H ₅₀ O ₃	N/A
Molecular Weight	458.72 g/mol	N/A
Melting Point	Estimated: 238-239 °C (based on Panaxatriol)	[1]
Boiling Point	Not available	
Solubility	Slightly soluble in Chloroform and DMSO (based on Panaxatriol)	[1]

Spectral Data

Detailed spectral data for **Quasipanaxatriol** are not readily available. The following sections provide general expectations for the spectral characteristics of this class of compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **Quasipanaxatriol** is expected to be complex, characteristic of a triterpenoid structure. Key features would include multiple signals in the aliphatic region (δ 0.7-2.5 ppm) corresponding to the numerous methyl, methylene, and methine protons of the steroidal backbone. Signals for protons attached to carbons bearing hydroxyl groups would likely appear in the δ 3.0-4.5 ppm range.

¹³C NMR: The carbon NMR spectrum would display approximately 30 distinct signals, consistent with the molecular formula. The chemical shifts would reflect the different carbon environments within the dammarane skeleton, with signals for carbons attached to hydroxyl groups appearing in the δ 60-80 ppm region.

Infrared (IR) Spectroscopy

The IR spectrum of **Quasipanaxatriol** is anticipated to show characteristic absorption bands for its functional groups. A broad band in the region of 3200-3600 cm⁻¹ would indicate the

presence of O-H stretching vibrations from the hydroxyl groups. C-H stretching vibrations for the aliphatic backbone would be observed around 2850-3000 cm^{-1} .

Mass Spectrometry (MS)

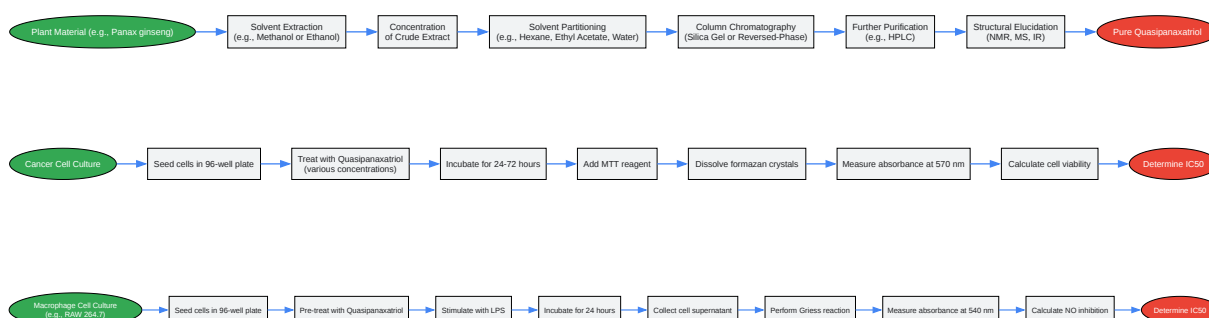
Mass spectrometric analysis of **Quasipanaxatriol** would be expected to show a molecular ion peak $[M]^+$ or protonated molecular ion peak $[M+H]^+$ corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of water molecules from the hydroxyl groups and characteristic cleavages of the triterpenoid skeleton.

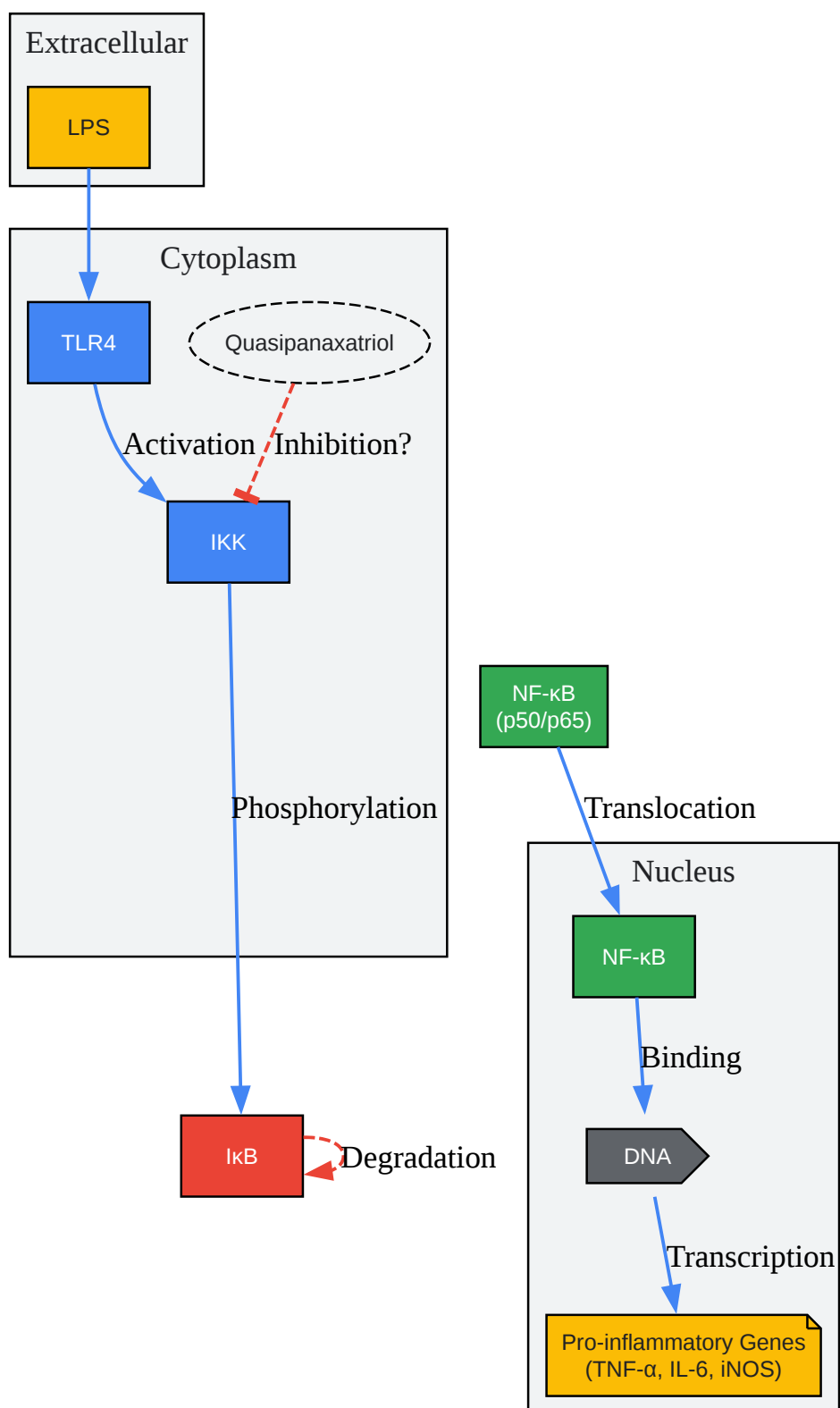
Experimental Protocols

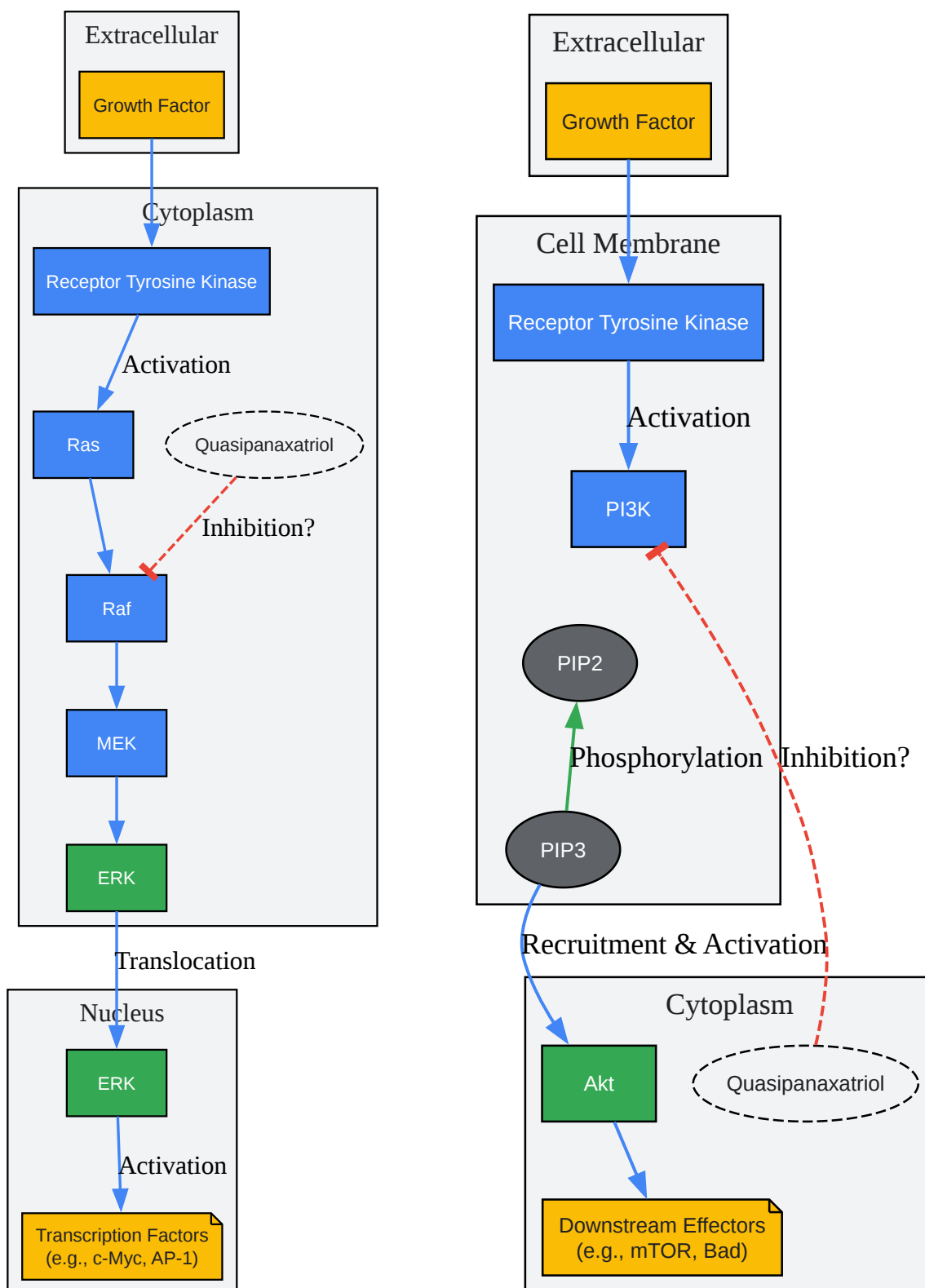
Detailed experimental protocols for the isolation, purification, and biological evaluation of **Quasipanaxatriol** are crucial for its further investigation. The following sections outline generalized methodologies based on standard practices for natural products.

Isolation and Purification of Quasipanaxatriol from Panax Species

A general workflow for the isolation and purification of triterpenoids like **Quasipanaxatriol** from plant material, such as Panax species, is presented below.







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References

- 1. Panaxatriol | 32791-84-7 [amp.chemicalbook.com]
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